

Preparing Z-DEVD-AMC Stock and Working Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Z-Devd-amc

Cat. No.: B12407115

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This document provides detailed protocols for the preparation of **Z-DEVD-AMC** stock and working solutions, a critical step for the accurate assessment of caspase-3 activity in apoptosis research and drug discovery.

Introduction

Z-DEVD-AMC is a fluorogenic substrate for caspase-3, a key executioner caspase in the apoptotic pathway. The substrate consists of the caspase-3 recognition sequence, DEVD (Asp-Glu-Val-Asp), flanked by a benzyloxycarbonyl (Z) group at the N-terminus and a fluorescent 7-amino-4-methylcoumarin (AMC) group at the C-terminus. In the intact substrate, the fluorescence of AMC is quenched. Upon cleavage by active caspase-3 between the aspartic acid residue and AMC, the free AMC molecule is released, resulting in a significant increase in fluorescence. This fluorescence can be measured to quantify caspase-3 activity.

Chemical and Physical Properties

A summary of the key properties of **Z-DEVD-AMC** is provided in the table below.

Property	Value
Molecular Weight	767.74 g/mol
Molecular Formula	C ₃₆ H ₄₁ N ₅ O ₁₄
Appearance	White to off-white solid
Solubility	Soluble in DMSO (e.g., 33.33 mg/mL)
Excitation Wavelength	~340-360 nm
Emission Wavelength	~440-460 nm

Stock Solution Preparation

Proper preparation and storage of the **Z-DEVD-AMC** stock solution are crucial for maintaining its activity and ensuring reproducible experimental results.

Materials Required:

- **Z-DEVD-AMC** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile pipette tips

Protocol for 10 mM Stock Solution:

- **Equilibrate Reagents:** Allow the vial of **Z-DEVD-AMC** powder and the DMSO to come to room temperature before opening to prevent condensation.
- **Reconstitution:** To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial of **Z-DEVD-AMC**. For example, to reconstitute 5 mg of **Z-DEVD-AMC** (MW: 767.74), add 651.3 µL of DMSO.^[1] For other masses, use the following formula:

Volume of DMSO (μL) = (Mass of **Z-DEVD-AMC** (mg) / 767.74 (g/mol)) * 1,000,000 / 10 (mmol/L)

- Dissolution: Vortex the vial thoroughly until the powder is completely dissolved. Gentle warming to 37°C and brief sonication can aid in dissolution if necessary.[2]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light and moisture.[3]

Storage and Stability of Stock Solution:

Storage Temperature	Stability
-20°C	Up to 1 month
-80°C	Up to 6 months

Note: Always refer to the manufacturer's instructions for specific storage recommendations.

Working Solution Preparation

The **Z-DEVD-AMC** working solution is prepared by diluting the stock solution in an appropriate assay buffer immediately before use.

Materials Required:

- **Z-DEVD-AMC** stock solution (10 mM)
- Assay Buffer (see composition below)
- Microcentrifuge tubes or a 96-well plate
- Pipettes and sterile pipette tips

Recommended Assay Buffer Composition:

A typical 1X assay buffer for caspase-3 activity assays includes:

- 20-50 mM HEPES or PIPES, pH 7.2-7.5

- 10 mM Dithiothreitol (DTT) - add fresh
- 2 mM EDTA
- 0.1-0.5% CHAPS or 1% Triton X-100

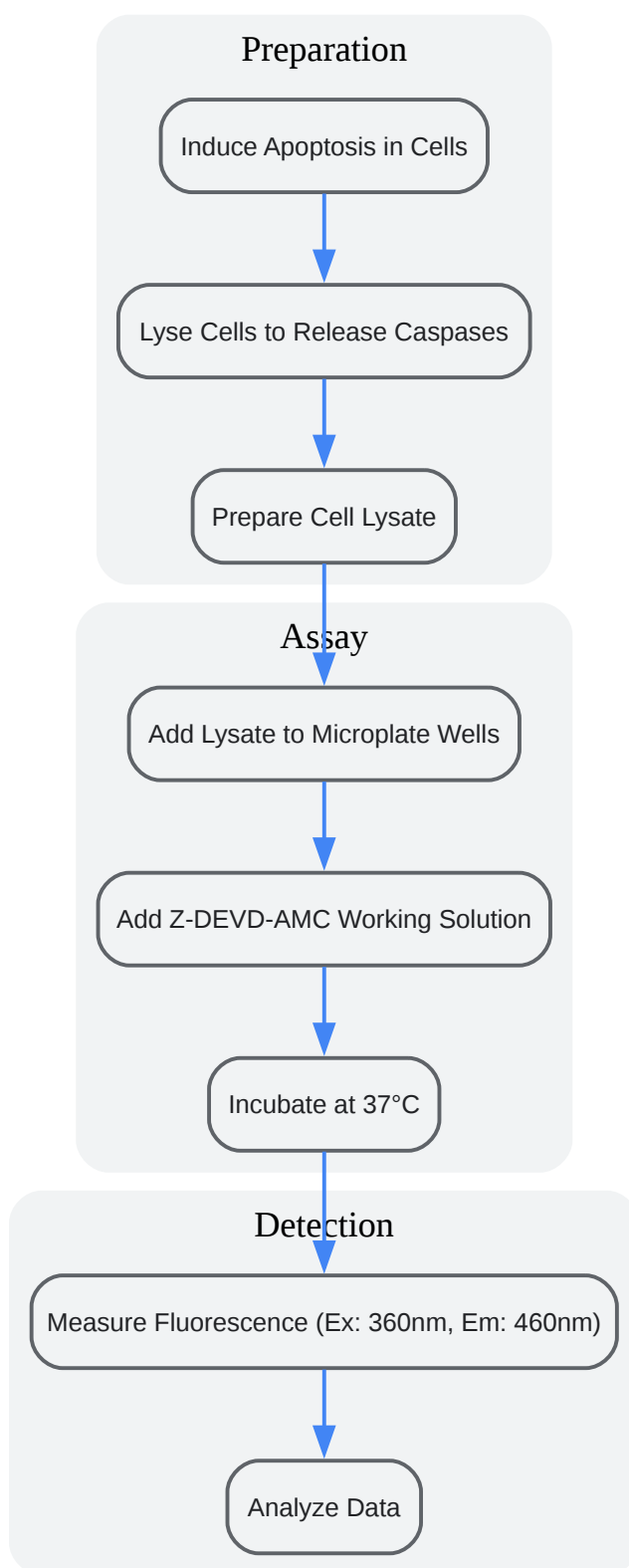
Note: The optimal buffer composition may vary depending on the experimental setup and cell type.

Protocol for 2X Working Solution (for a 100 μ L final reaction volume):

- Prepare 1X Assay Buffer: Prepare the assay buffer with all components except DTT. Just before use, add DTT to a final concentration of 10 mM.
- Dilute Stock Solution: To prepare a 2X working solution (e.g., 40 μ M for a final concentration of 20 μ M), dilute the 10 mM **Z-DEVD-AMC** stock solution 1:250 in the 1X assay buffer. For example, add 4 μ L of 10 mM **Z-DEVD-AMC** stock to 996 μ L of assay buffer.
- Mix Gently: Mix the working solution by gentle inversion. Avoid vigorous vortexing, which can cause foaming.
- Use Immediately: The working solution should be prepared fresh and used immediately for the caspase activity assay.

Experimental Workflow for Caspase-3 Activity Assay

The following diagram illustrates a typical workflow for measuring caspase-3 activity in cell lysates using a microplate reader.

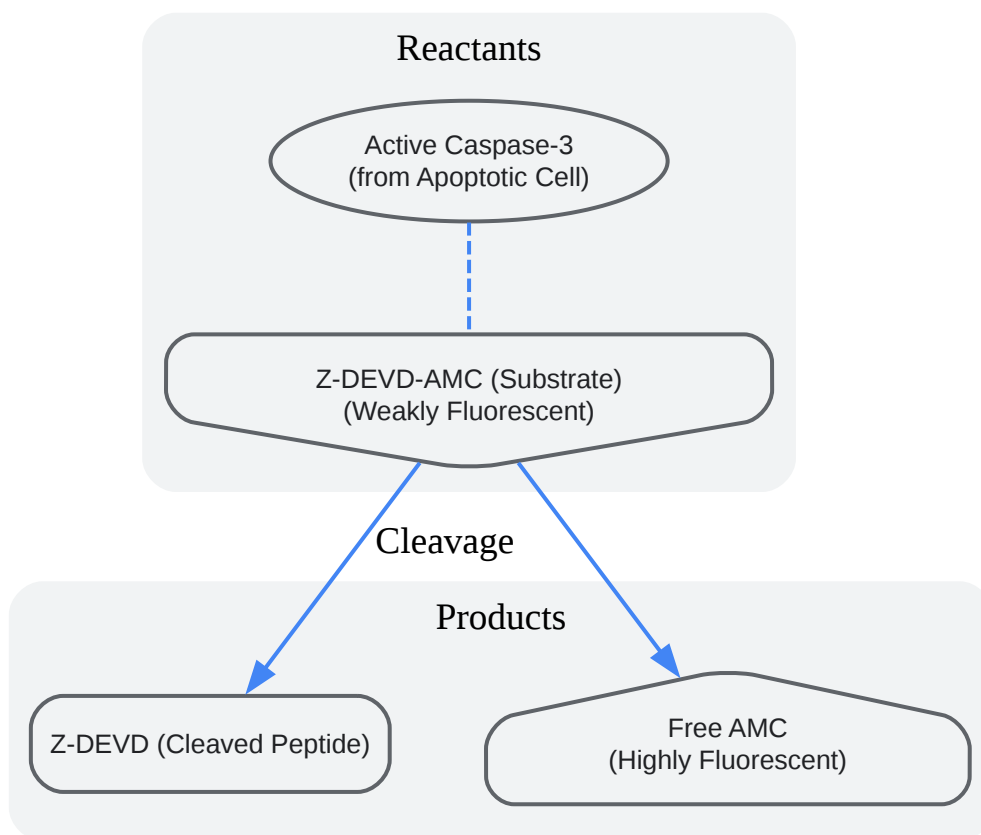


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Caption: Experimental workflow for caspase-3 activity assay.

Signaling Pathway of Z-DEVD-AMC Cleavage

The diagram below illustrates the mechanism of **Z-DEVD-AMC** cleavage by active caspase-3.



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Caption: Caspase-3 mediated cleavage of **Z-DEVD-AMC**.

Conclusion

The protocols and information provided herein offer a comprehensive guide for the preparation and use of **Z-DEVD-AMC** in caspase-3 activity assays. Adherence to these guidelines will help ensure the generation of reliable and reproducible data in apoptosis research and drug development.

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References

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